Technical Guide: Physical Properties of 1-Undecanol-d23

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Compound of Interest

Compound Name:	*1-Undecanol-d23*
Cat. No.:	*B1474434*

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This technical guide provides a comprehensive overview of the known physical properties of **1-Undecanol-d23**. Due to the limited availability of experimental data for the deuterated form, this guide also includes data for the non-deuterated analog, 1-Undecanol, for comparative purposes. Deuteration is expected to have a minor effect on the physical properties.

Quantitative Data Summary

The physical properties of **1-Undecanol-d23** and 1-Undecanol are summarized in the table below. It is important to note that most of the experimental data available is for the non-deuterated form.

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Property	1-Undecanol-d23	1-Undecanol
Chemical Formula	$C_{11}HD_{23}O$	$C_{11}H_{24}O$[1][2][3]
IUPAC Name	1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,11-tricosadeuterioundecan-1-ol[4]	Undecan-1-ol[1][2][3]
Molecular Weight	195.45 g/mol [4]	172.31 g/mol [1][2][5]
Melting Point	No data available	11-19 °C[1][2][3][5][6]
Boiling Point	No data available	243 °C at 760 mmHg[1][2][3][5][6]
Density	No data available	0.83 g/cm³ at 20-25 °C[1][2][5][6]
Solubility	No data available	Insoluble in water; soluble in ethanol, ether, chloroform, and ethyl acetate.[1][2][5][6]
Appearance	No data available	Colorless liquid[3][5][6]
Odor	No data available	Floral, citrus-like[2][6]

Experimental Protocols

Detailed experimental methodologies for determining key physical properties are crucial for reproducible research. Below is a generalized protocol for determining the melting point of a compound like 1-Undecanol.

Protocol: Melting Point Determination via Capillary Method

- Sample Preparation: A small, dry sample of the crystalline substance is finely powdered.
- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or a temperature sensor.

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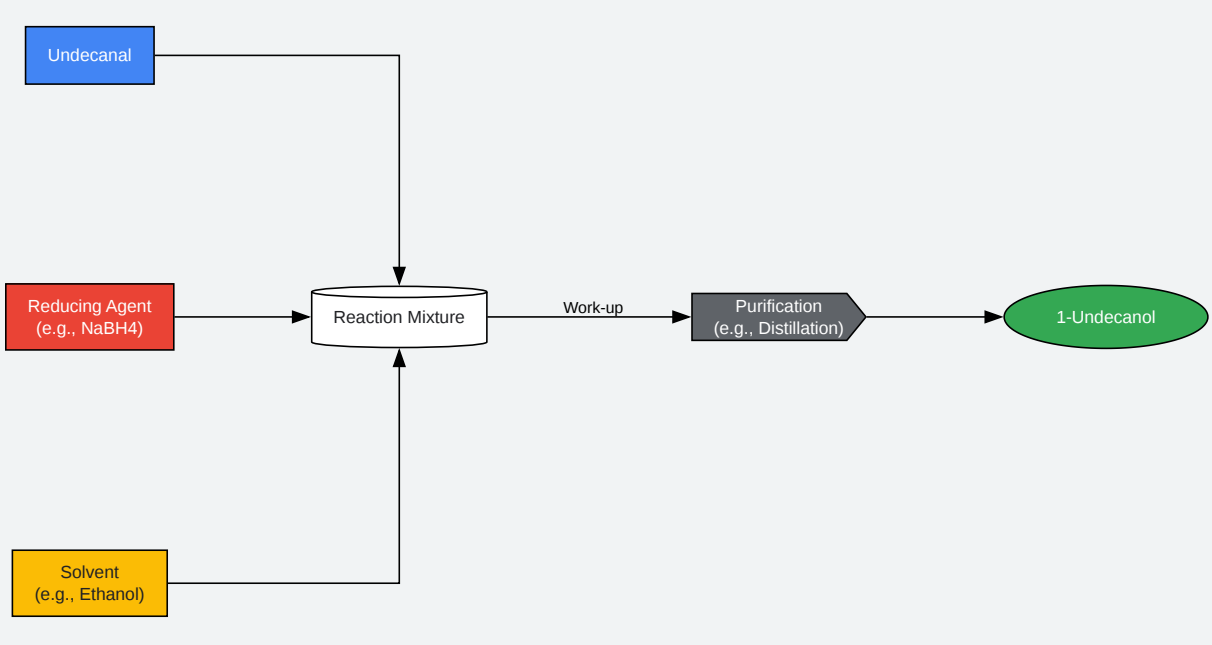
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- Recording: The temperature at which the entire sample has melted into a clear liquid is recorded as the end of the melting range.
- Reporting: The melting point is reported as a range of temperatures from the initial to the final point of melting.

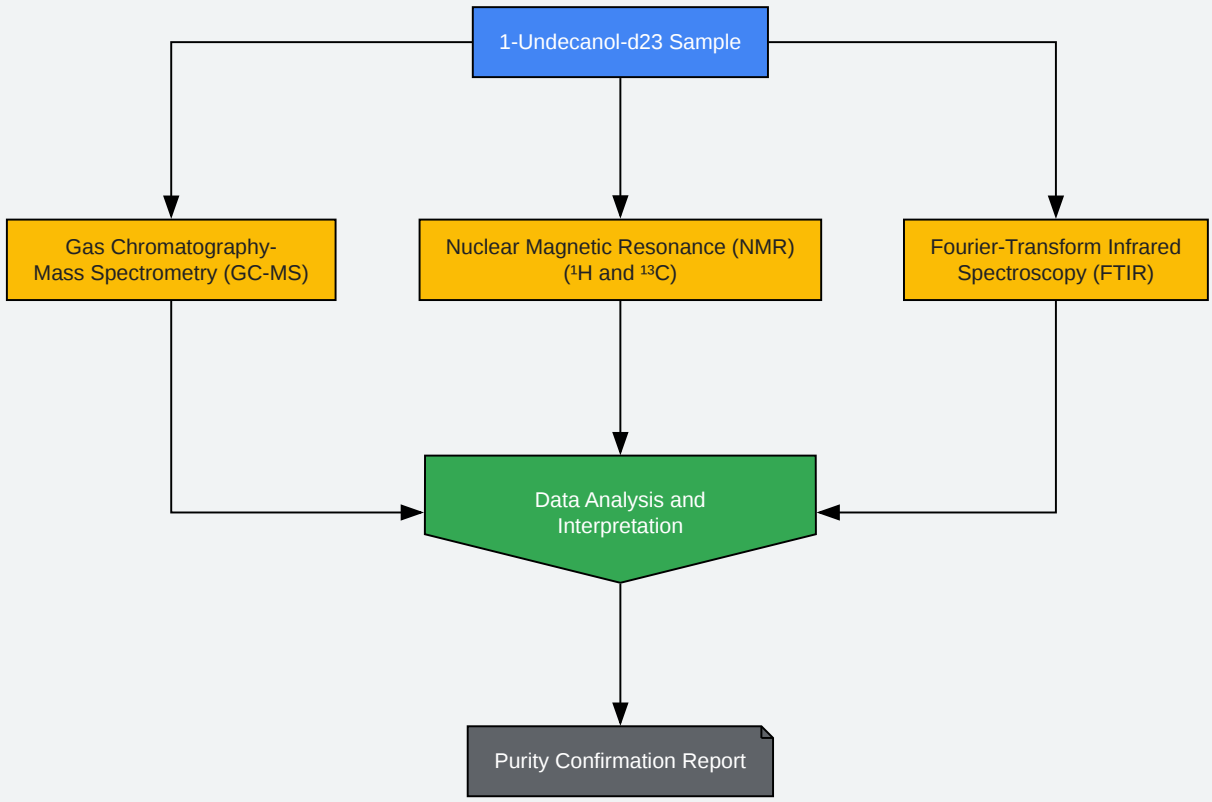
Visualizations

Synthesis Pathway of 1-Undecanol

The following diagram illustrates a common method for the synthesis of 1-Undecanol, which involves the reduction of the corresponding aldehyde, undecanal. A similar pathway would be employed for its deuterated analog, starting with the appropriately deuterated undecanal.

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